

An In-depth Technical Guide to the Safe Handling of Tresyl Chloride

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Compound of Interest

Compound Name: 2,2,2-Trifluoroethanesulfonyl chloride

Cat. No.: B167559

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for Tresyl chloride (**2,2,2-Trifluoroethanesulfonyl chloride**), a reactive reagent widely used in bioconjugation and chemical synthesis. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of experimental outcomes.

Chemical and Physical Properties

Tresyl chloride is a colorless to pale yellow liquid with a pungent odor.^{[1][2]} It is known for its high reactivity, particularly with nucleophiles such as water and amines.^{[2][3]} This reactivity is harnessed in various bioconjugation techniques to activate hydroxyl groups for subsequent coupling with primary amines.^[3]

Table 1: Physicochemical Properties of Tresyl Chloride

Property	Value	Reference
CAS Number	1648-99-3	[1] [3] [4]
Molecular Formula	C ₂ H ₂ ClF ₃ O ₂ S	[1] [3] [4]
Molecular Weight	182.55 g/mol	[3] [4]
Appearance	Clear colorless to pale yellow liquid	[1] [2]
Density	1.651 g/mL at 25 °C	[4]
Boiling Point	140-141 °C	[1] [4]
Flash Point	72 °C (161.6 °F) - closed cup	[4]
Refractive Index	n _{20/D} 1.388	[4]
Sensitivity	Moisture sensitive	[5]

Hazard Identification and Toxicology

Tresyl chloride is classified as a corrosive and toxic substance.[\[3\]](#)[\[6\]](#) It can cause severe skin burns, serious eye damage, and respiratory irritation.[\[3\]](#)[\[6\]](#)

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage

Source: ECHA C&L Inventory[\[3\]](#)

At present, specific quantitative toxicological data such as LD₅₀ and LC₅₀ values for Tresyl chloride are not readily available in the public domain. However, due to its corrosive nature and reactivity, it should be handled as a substance with high acute toxicity.

Occupational exposure limits (OELs) have not been formally established for Tresyl chloride by major regulatory bodies such as OSHA, NIOSH, or ACGIH.^[7] However, it is crucial to note that Tresyl chloride reacts violently with water to produce sulfur dioxide and hydrogen chloride.^[8] The established OELs for these decomposition products should be considered when assessing inhalation risks, particularly in humid environments or in case of spills.

Table 3: Occupational Exposure Limits for Tresyl Chloride Decomposition Products

Substance	OEL	Issuing Agency
Hydrogen Chloride	Ceiling: 5 ppm	OSHA
Sulfur Dioxide	TWA: 2 ppm	OSHA
Thionyl Chloride (analogue)	Ceiling: 1 ppm	ACGIH, NIOSH

Safe Handling and Storage

Due to its hazardous properties, strict safety protocols must be followed when handling and storing Tresyl chloride.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.^[4]
- Skin Protection: Use chemically resistant gloves (e.g., butyl rubber) and wear a lab coat. Ensure gloves are inspected prior to use.
- Respiratory Protection: A NIOSH-approved respirator with a cartridge suitable for acid gases and organic vapors (e.g., type ABEK) is required when working outside of a fume hood or when vapors/aerosols may be generated.^[4]
- Body Protection: Wear protective clothing to prevent skin contact.

Engineering Controls

- All work with Tresyl chloride must be conducted in a well-ventilated chemical fume hood.

- An eyewash station and safety shower must be readily accessible in the immediate work area.

Storage

- Store in a cool, dry, and well-ventilated area.[6]
- Keep containers tightly closed and protected from moisture.[6]
- Store away from incompatible materials such as water, strong oxidizing agents, strong bases, alcohols, and amines.
- Recommended storage temperature is 2-8°C.[4]

Emergency Procedures

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or foam. Do NOT use water, as Tresyl chloride reacts violently with it.
- Specific Hazards: Combustion may produce toxic and corrosive gases, including sulfur oxides, hydrogen chloride, and hydrogen fluoride.

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Wear appropriate PPE as described in Section 3.1.
- Containment and Cleaning: Absorb the spill with an inert, dry material such as sand or vermiculite. Do not use combustible materials. Collect the absorbed material into a suitable, closed container for disposal. Do not allow the spill to enter drains or waterways.

Experimental Protocols

Tresyl chloride is a valuable reagent for the activation of hydroxyl groups, enabling their conjugation to primary amines. Below are example protocols for its use.

Activation of Polyethylene Glycol (PEG) with Tresyl Chloride

This protocol describes the activation of terminal hydroxyl groups of polyethylene glycol.

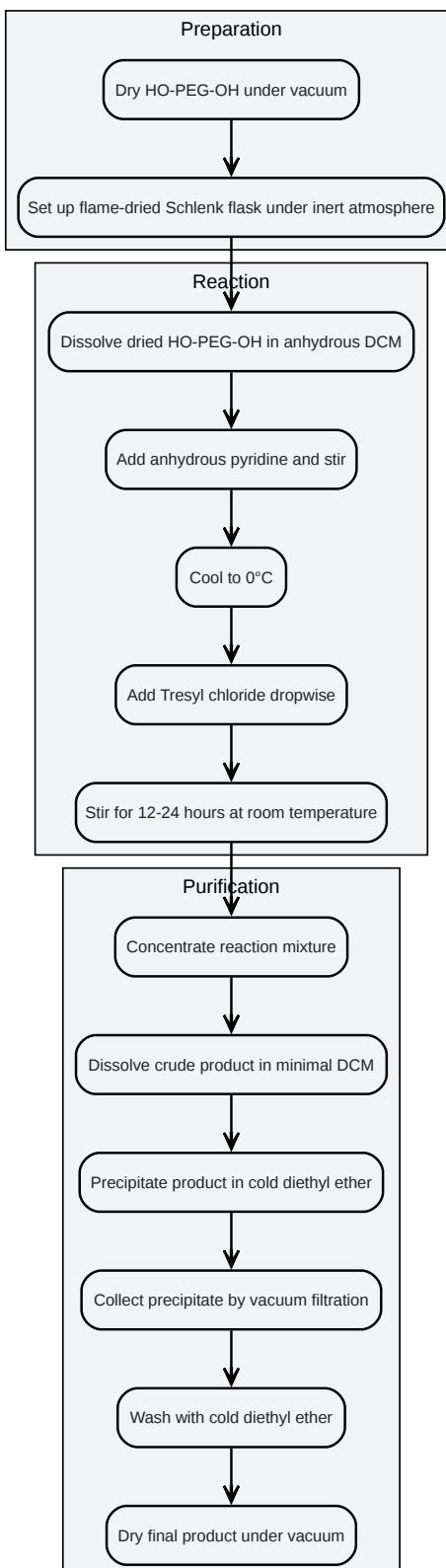
Materials:

- HO-PEG-OH
- Tresyl chloride (**2,2,2-trifluoroethanesulfonyl chloride**)
- Anhydrous Dichloromethane (DCM)
- Anhydrous Pyridine
- Cold Diethyl ether
- Argon or Nitrogen gas
- Schlenk flask and other standard glassware for inert atmosphere reactions

- Magnetic stirrer and stir bar
- Ice bath

Procedure:

- Dry the HO-PEG-OH under vacuum overnight.
- Set up a flame-dried Schlenk flask with a magnetic stir bar under an inert atmosphere.
- Dissolve the dried HO-PEG-OH (1.0 equivalent) in anhydrous DCM.
- Add anhydrous pyridine (2.5 equivalents) and stir for 15 minutes at room temperature.
- Cool the reaction mixture to 0°C in an ice bath.
- Slowly add Tresyl chloride (2.2 equivalents) dropwise to the cooled solution with vigorous stirring. A white precipitate of pyridinium hydrochloride will form.
- Allow the reaction to warm to room temperature and stir for 12-24 hours under an inert atmosphere.
- Concentrate the reaction mixture under reduced pressure.
- Dissolve the crude product in a minimal amount of DCM.
- Precipitate the product by adding the DCM solution dropwise to cold diethyl ether.
- Collect the white precipitate by vacuum filtration and wash with cold diethyl ether.
- Dry the final product, bis-tresyl-PEG, under vacuum.



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Activation of PEG with Tresyl Chloride Workflow

Conjugation of Ovalbumin (OVA) to Brij 78 Surfactant

This protocol details the functionalization of a surfactant and its subsequent conjugation to a protein.

Materials:

- Brij 78
- Dichloromethane (DCM)
- Tresyl chloride
- Pyridine
- Ethanol
- Hydrochloric acid (HCl)
- Ovalbumin (OVA)
- 0.1 M HEPES buffer, pH 8.0
- Emulsifying wax (E-Wax)
- De-ionized water
- 20 mM Tris-HCl buffer, pH 8.0

Procedure:

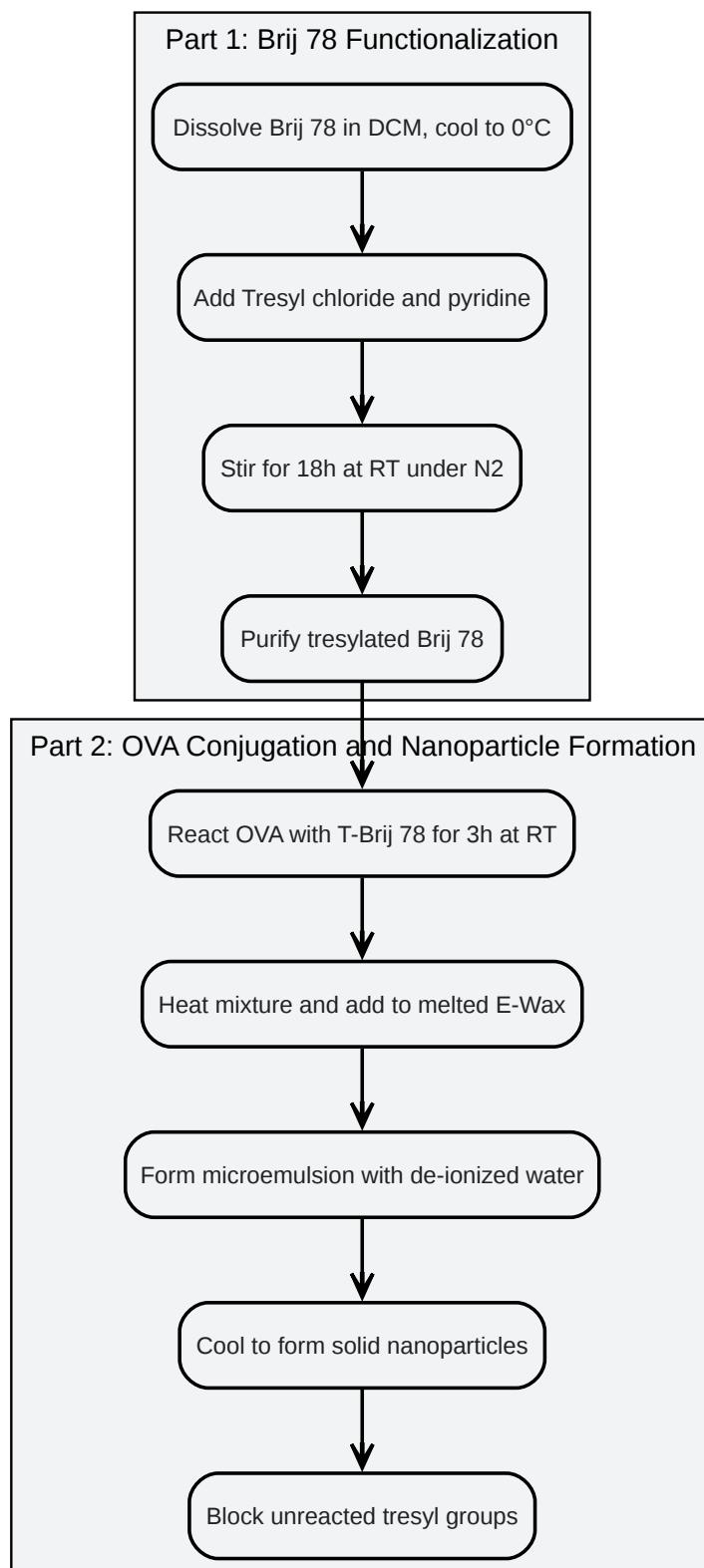
Part 1: Functionalization of Brij 78

- Dissolve Brij 78 (1 mmol) in 10 ml of DCM and cool to 0°C.
- Add Tresyl chloride (2 mmol) and pyridine dropwise.
- Stir the reaction at room temperature for 18 hours under a nitrogen atmosphere.

- Rotary evaporate the solution and re-dissolve the precipitate in 60 ml ethanol with HCl.
- Store overnight at -20°C and then centrifuge to collect the precipitate.
- Wash the pellet with acidified ethanol until pyridine is removed (monitor OD at 255 nm).
- Store the resulting tresylated Brij 78 (T-Brij 78) at -20°C under nitrogen.

Part 2: Conjugation of OVA to T-Brij 78 and Nanoparticle Formation

- Add OVA (100 μ l of a 200 μ g/ml solution in 0.1 M HEPES buffer, pH 8.0) to T-Brij 78 (8.0 mg).
- Allow the reaction to proceed for 3 hours at room temperature.
- Heat the reaction mixture to 55°C and add to melted E-Wax (4 mg).
- Stir for 3 minutes, then add 2 ml of de-ionized water while stirring to form a microemulsion.
- Stir for an additional 30 minutes, then cool to room temperature while stirring to obtain solid lipid nanoparticles.
- Block unreacted tresyl groups on the nanoparticle surface with 20 mM Tris-HCl buffer, pH 8.0, for 1 hour.



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Conjugation of OVA to Brij 78 Workflow

Disposal Considerations

Dispose of Tresyl chloride and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.

Conclusion

Tresyl chloride is a highly useful but hazardous chemical that requires careful handling. By understanding its properties and adhering to the safety precautions outlined in this guide, researchers can safely and effectively utilize this reagent in their work. Always consult the Safety Data Sheet (SDS) for the most current and detailed information before working with Tresyl chloride.

Disclaimer: This document is intended as a guide and does not replace a formal risk assessment. All laboratory personnel should be thoroughly trained on the hazards and safe handling procedures for all chemicals they work with.

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